

What is 18-Pentatriacontanone and its chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **18-Pentatriacontanone**

Cat. No.: **B1583050**

[Get Quote](#)

An In-depth Technical Guide to 18-Pentatriacontanone

This guide provides a comprehensive overview of **18-Pentatriacontanone**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, physical properties, synthesis, and applications.

Introduction to 18-Pentatriacontanone

18-Pentatriacontanone, also known by common names such as Stearone or Diheptadecyl ketone, is a long-chain aliphatic ketone.^{[1][2]} Its chemical formula is C₃₅H₇₀O.^{[1][3]} This symmetrical ketone consists of a carbonyl group bonded to two heptadecyl (C₁₇H₃₅) chains. It is characterized as an off-white powder and is insoluble in water.^{[4][5]} Due to its stability at high temperatures and resistance to acids and alkalis, it finds use in various industrial and research applications.^[4] It is compatible with high-melting vegetable waxes, fatty acids, and paraffins at room temperature.^[4]

Chemical Identity and Structure

The unique identity of **18-Pentatriacontanone** is defined by several key identifiers.

Identifier	Value
IUPAC Name	pentatriacontan-18-one ^[6]
CAS Number	504-53-0 ^[1]
Molecular Formula	C ₃₅ H ₇₀ O ^[1]
Molecular Weight	506.93 g/mol ^[5]
InChI	InChI=1S/C ₃₅ H ₇₀ O/c1-3-5-7-9-11-13-15-17-19-21-23-25-27-29-31-33-35(36)34-32-30-28-26-24-22-20-18-16-14-12-10-8-6-4-2/h3-34H2,1-2H3 ^[1]
InChIKey	DMCJFWXGXUEHFD-UHFFFAOYSA-N ^[1]
SMILES	CCCCCCCCCCCCCCCC(=O)CCCCCCCCCCCC ^[2]
Synonyms	Di-n-heptadecyl ketone, Dihexadecyl ketone, Heptadecyl ketone, Stearone, Stearyl ketone ^[1] ^[2]

The following diagram illustrates the molecular structure of **18-Pentatriacontanone**.

Chemical structure of **18-Pentatriacontanone**.

Physicochemical Properties

A summary of the key physical and chemical properties of **18-Pentatriacontanone** is presented below.

Property	Value
Appearance	Off-white powder ^[5]
Melting Point	86-87 °C ^[5] (362.0 K ^[3])
Boiling Point	345 °C at 12 mmHg ^[5]
Solubility	Soluble in benzene; Insoluble in water ^{[4][5]}

Experimental Protocols

A common method for the synthesis of **18-Pentatriacontanone** is through the ketonisation of stearic acid.[\[7\]](#)

Materials and Equipment:

- C18 fatty acid fraction (Stearic acid) derived from plant oils (e.g., linseed, soybean, rapeseed)
- Paraffinic diesel fuel of biological origin (as diluent)
- MnO₂ catalyst
- Tubular reactor
- Standard laboratory glassware and distillation apparatus

Procedure:

- Feedstock Preparation: A mixture of plant oils is pretreated by hydrolysis and distillation to isolate the C18 fatty acid fraction. This fraction is then diluted with a paraffinic diesel fuel. For example, a feedstock with a C18 acid content of 31% by weight can be prepared.[\[7\]](#)
- Pre-hydrogenation: The double bonds within the feedstock are selectively pre-hydrogenated to yield stearic acid.[\[7\]](#)
- Ketonisation: The stearic acid is continuously ketonised at atmospheric pressure in a tubular reactor containing a MnO₂ catalyst.[\[7\]](#)
- Reaction Conditions: The reactor temperature is maintained at 370°C, with a weight hourly space velocity (WHSV) of the total feed set to 3 l/h.[\[7\]](#)
- Product Formation: The reaction yields **18-pentatriacontanone** (stearone) in the diluent. A yield of 22% by weight has been reported under these conditions.[\[7\]](#)

Applications and Uses

18-Pentatriacontanone has several documented applications across different fields:

- Industrial Additive: It is used as an antiblocking agent.[4]
- Research: It serves as a chemical intermediate in pharmaceutical research.[4]
- Cosmetics: It functions as a viscosity controlling agent in cosmetic products.[6]
- Natural Occurrence: The compound has been identified in the plant *Saxifraga stolonifera*.[6]

Safety and Handling

Based on aggregated GHS data from multiple notifications, **18-Pentatriacontanone** does not meet the criteria for hazard classification for a significant percentage of reports.[6] However, standard laboratory safety precautions should always be observed when handling this chemical. For skin contact, it is advised to wash the affected area with plenty of water and to wash contaminated clothing before reuse.[8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 18-Pentatriacontanone [webbook.nist.gov]
- 2. 18-Pentatriacontanone (CAS 504-53-0) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 3. 18-Pentatriacontanone [webbook.nist.gov]
- 4. 18-PENTATRIACONTANONE | 504-53-0 [chemicalbook.com]
- 5. chemwhat.com [chemwhat.com]
- 6. 18-Pentatriacontanone | C35H70O | CID 10440 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Synthesis routes of 18-Pentatriacontanone [benchchem.com]
- 8. 18-Pentatriacontanone | 504-53-0 | TCI Deutschland GmbH [tcichemicals.com]

- To cite this document: BenchChem. [What is 18-Pentatriacontanone and its chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1583050#what-is-18-pentatriacontanone-and-its-chemical-structure>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com